

Essential Safety and Logistical Information for Handling Ronifibrate

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Compound of Interest

Compound Name: Ronifibrate

Cat. No.: B1679522

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This document provides crucial safety protocols and logistical plans for the handling and disposal of **Ronifibrate**, tailored for researchers, scientists, and drug development professionals. The information is designed to ensure a safe laboratory environment and proper management of the chemical lifecycle.

Quantitative Data Summary

Due to the limited availability of a comprehensive Safety Data Sheet (SDS) for **Ronifibrate**, the quantitative data is supplemented with information from Fenofibrate, a structurally similar fibrate, for a more complete safety profile.

Property	Ronifibrate	Fenofibrate (for reference)
Molecular Weight	377.82 g/mol [1]	360.83 g/mol
Oral LD50 (Mouse)	4.08 g/kg	1,600 mg/kg
Oral LD50 (Rat)	No data available	>2,000 mg/kg
Hazard Statements	Not explicitly defined	H302: Harmful if swallowed H312: Harmful in contact with skin H332: Harmful if inhaled H373: May cause damage to organs through prolonged or repeated exposure [2] H413: May cause long lasting harmful effects to aquatic life [2]
Signal Word	Not explicitly defined	Warning [2]

Personal Protective Equipment (PPE) and Handling

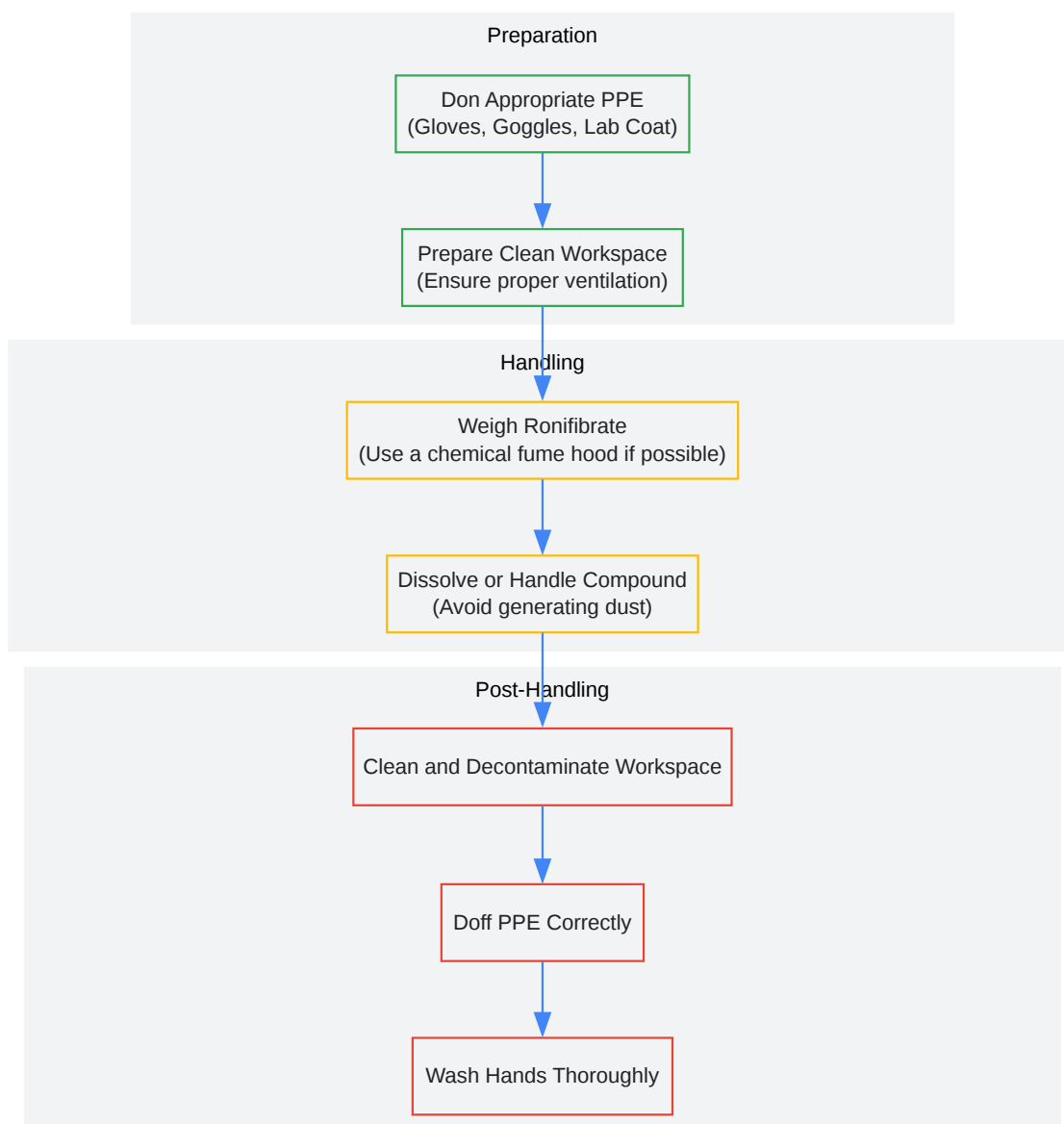
When handling **Ronifibrate**, it is essential to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following recommendations are based on guidelines for handling fibrate compounds.

Required Personal Protective Equipment:

- Eye Protection: Wear safety glasses with side shields or goggles that are compliant with European standard EN 166.[\[2\]](#)
- Hand Protection: Use protective gloves that have been inspected before use.[\[2\]](#) Nitrile gloves are a suitable option.
- Body Protection: A lab coat or long-sleeved clothing should be worn to protect the skin.[\[2\]](#)
- Respiratory Protection: If working in an area with poor ventilation or where dust may be generated, use a NIOSH/MSHA-approved respirator.[\[3\]](#)

Safe Handling Workflow

The following diagram outlines the standard operating procedure for the safe handling of **Ronifibrate** in a laboratory setting.



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*Safe handling workflow for **Ronifibrate**.*

Disposal Plan

Proper disposal of **Ronifibrate** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

Disposal Guidelines:

- Waste Categorization: Unused **Ronifibrate** and materials contaminated with it should be treated as chemical waste.
- Containerization: Store waste in a clearly labeled, sealed container.
- Disposal Method: Dispose of the contents and container in accordance with local, state, and federal regulations. It is recommended to use a licensed waste disposal company.^[4] Do not dispose of down the drain or in general waste.

Disposal Workflow

The following diagram illustrates the procedural steps for the proper disposal of **Ronifibrate** waste.



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*Disposal workflow for **Ronifibrate** waste.*

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